

# physical and chemical properties of Desethyl Terbutylazine-d9

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Desethyl Terbutylazine-d9

Cat. No.: B592069

[Get Quote](#)

## An In-depth Technical Guide to Desethyl Terbutylazine-d9

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties, metabolic context, and analytical methodologies for **Desethyl Terbutylazine-d9**. This deuterated stable isotope serves as a crucial internal standard for the quantitative analysis of its non-labeled counterpart, Desethyl Terbutylazine, a primary metabolite of the widely used triazine herbicide, Terbutylazine.

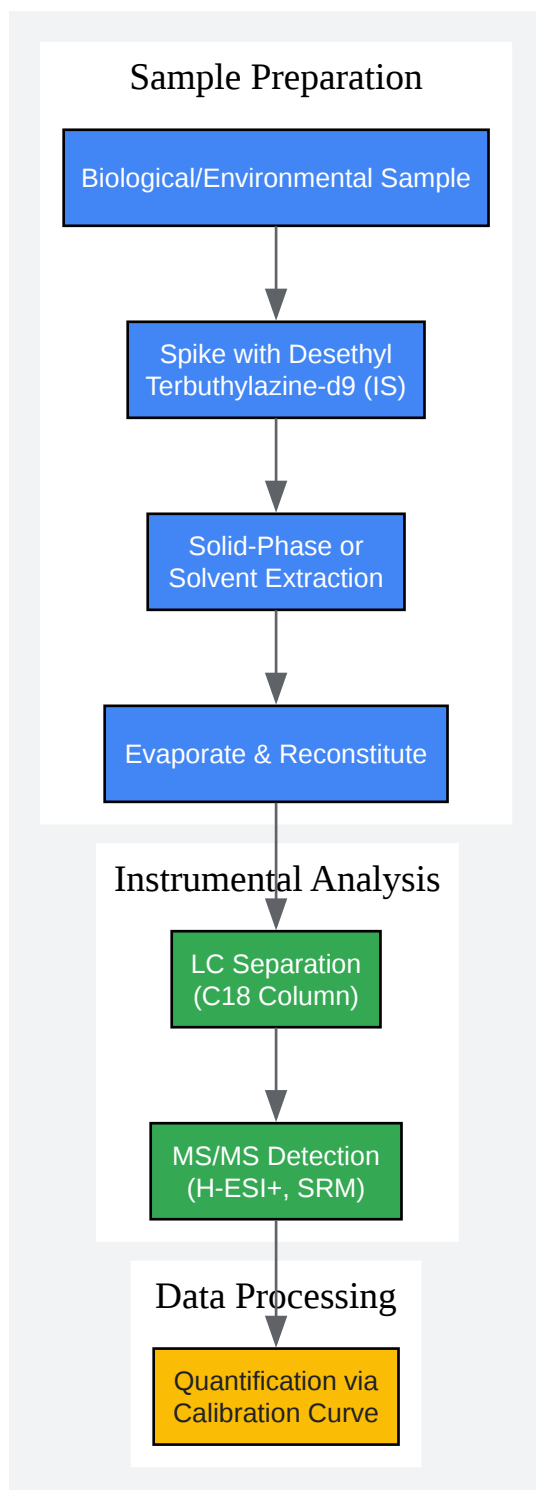
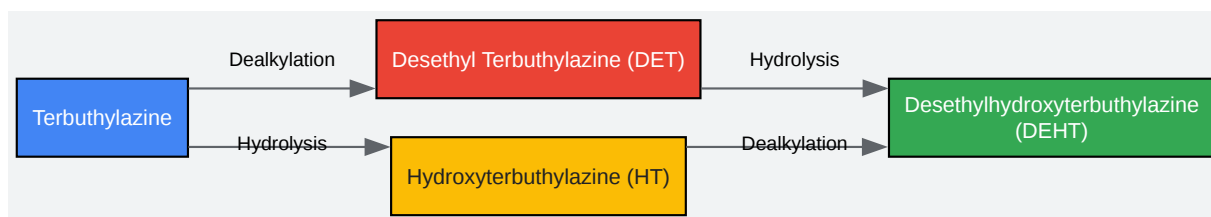
## Core Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **Desethyl Terbutylazine-d9** and its corresponding non-deuterated analog. The inclusion of Desethyl Terbutylazine provides a comparative reference.

Property	Desethyl Terbutylazine-d9	Desethyl Terbutylazine
Molecular Formula	C <sub>7</sub> H <sub>3</sub> D <sub>9</sub> ClN <sub>5</sub> [1]	C <sub>7</sub> H <sub>12</sub> ClN <sub>5</sub> [2][3]
Molecular Weight	210.71 g/mol [1][4]	201.66 g/mol
Accurate Mass	210.1346	201.0781231 Da
CAS Number	1219798-52-3	30125-63-4
Appearance	White to Off-White Solid	Off-white Solid
Melting Point	Not available	142 - 144 °C
IUPAC Name	6-chloro-4-N-[1,1,1,3,3,3-hexadeuterio-2-(trideuteriomethyl)propan-2-yl]-1,3,5-triazine-2,4-diamine	2-N-tert-butyl-6-chloro-1,3,5-triazine-2,4-diamine
Synonyms	Terbutylazine Desethyl-d9, Deethylterbutylazine-d9	Terbutylazine-desethyl, GS 26379

## Metabolic Pathway of Terbutylazine

Desethyl Terbutylazine is a significant metabolite formed through the degradation of the parent herbicide, Terbutylazine. This transformation primarily occurs through dealkylation, a common metabolic route for triazine herbicides in various environmental and biological systems. The pathway can proceed through both biotic and abiotic mechanisms.



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. hpc-standards.com [hpc-standards.com]
- 3. Desethylterbuthylazine | C<sub>7</sub>H<sub>12</sub>ClN<sub>5</sub> | CID 108201 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Desethyl Terbuthylazine-d<sub>9</sub> | LGC Standards [lgcstandards.com]
- To cite this document: BenchChem. [physical and chemical properties of Desethyl Terbuthylazine-d<sub>9</sub>]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b592069#physical-and-chemical-properties-of-desethyl-terbuthylazine-d9]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)